

# physical and chemical properties of diisopropylidene acetone

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## Compound of Interest

Compound Name: 2,6-Dimethyl-2,5-heptadien-4-one

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## Diisopropylidene Acetone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

Diisopropylidene acetone, also known as phorone, is a key  $\alpha,\beta$ -unsaturated ketone with significant applications in organic synthesis and as a precursor for various valuable compounds. This technical guide provides an in-depth overview of the physical and chemical properties of diisopropylidene acetone, detailed experimental protocols for its synthesis and purification, and an exploration of its applications, particularly in the context of drug development. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in the chemical and pharmaceutical industries.

### Introduction

Diisopropylidene acetone (phorone) is an organic compound with the systematic IUPAC name 2,6-Dimethylhepta-2,5-dien-4-one.[1] It is a yellow crystalline solid with a characteristic geranium-like odor.[1][2] Historically, it was first obtained in an impure form in 1837 by Auguste Laurent.[1] The structure of diisopropylidene acetone features a conjugated system of two  $\alpha,\beta$ -unsaturated ketones, which is responsible for its characteristic properties and reactivity. This

guide will delve into the critical physical and chemical characteristics of this compound, providing a foundational understanding for its use in research and development.

## Physical Properties

A summary of the key physical properties of diisopropylidene acetone is presented in the table below. These properties are essential for its handling, storage, and application in various experimental setups.

Property	Value	Reference
IUPAC Name	2,6-Dimethylhepta-2,5-dien-4-one	[1]
Other Names	Phorone, Diisopropylidene acetone	[1][2]
CAS Number	504-20-1	[1][2]
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O	[1][2]
Molecular Weight	138.21 g/mol	[2]
Appearance	Yellow crystalline solid	[1][2]
Odor	Geranium-like	[1][2]
Melting Point	28 °C (82 °F; 301 K)	[2]
Boiling Point	198-199 °C (388-390 °F; 471-472 K)	[2]
Density	0.885 g/cm <sup>3</sup>	[2]
Solubility	Soluble in ethanol and ether.[2] Slightly soluble in chloroform and methanol.[3]	

## Chemical Properties and Reactivity

Diisopropylidene acetone's reactivity is primarily dictated by the presence of the  $\alpha,\beta$ -unsaturated ketone functional groups. These groups make the molecule susceptible to both

nucleophilic attack at the carbonyl carbon and conjugate addition at the  $\beta$ -carbon.

## Aldol Condensation Synthesis

Diisopropylidene acetone is typically synthesized via an acid-catalyzed twofold aldol condensation of three molecules of acetone.<sup>[1]</sup> In this reaction, mesityl oxide is formed as an intermediate which can be isolated.<sup>[1]</sup>

## Reaction with Ammonia

A significant reaction of diisopropylidene acetone is its condensation with ammonia to form triacetone amine (2,2,6,6-tetramethyl-4-piperidone).<sup>[1][2]</sup> Triacetone amine is a valuable intermediate in the synthesis of hindered amine light stabilizers (HALS) and the stable radical TEMPO (2,2,6,6-tetramethylpiperidine-1-oxyl), which has applications as an oxidizing agent and radical scavenger.

## Use in Suzuki-Miyaura Cross-Coupling Reactions

Diisopropylidene acetone is utilized as a reagent in the preparation of biaryls through the Suzuki-Miyaura cross-coupling reaction.<sup>[3]</sup> This palladium-catalyzed reaction is a cornerstone of modern organic synthesis for the formation of carbon-carbon bonds, particularly in the construction of complex molecules, including many pharmaceutical agents.<sup>[4][5][6][7][8]</sup>

## Experimental Protocols

### Synthesis of Diisopropylidene Acetone via Aldol Condensation

While a detailed, peer-reviewed protocol for the direct synthesis of diisopropylidene acetone was not found in the immediate search, the general procedure involves the acid-catalyzed self-condensation of acetone. A typical procedure would involve the following steps:

Materials:

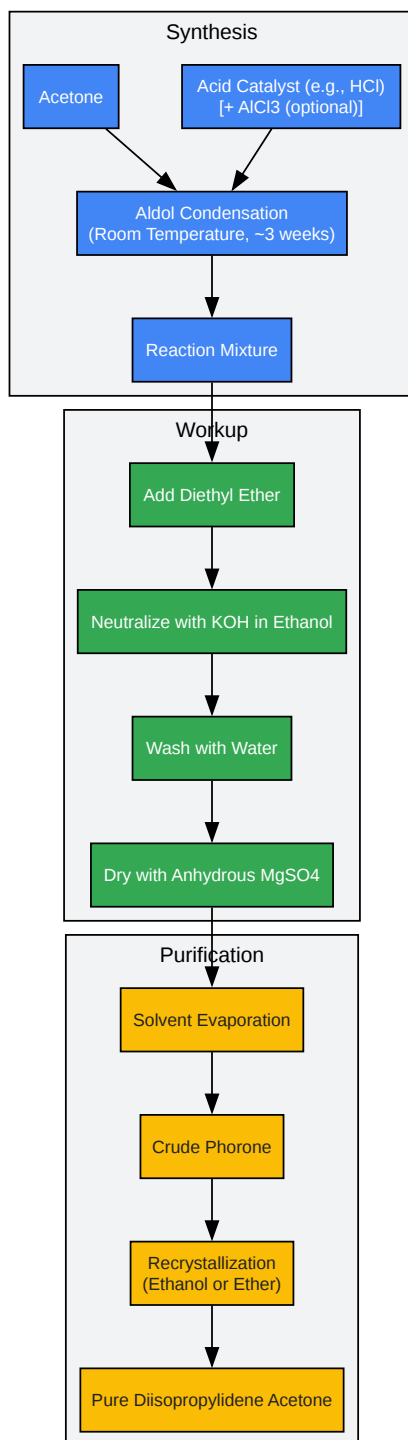
- Acetone
- A strong acid catalyst (e.g., concentrated sulfuric acid or gaseous hydrogen chloride)<sup>[9]</sup>

- Anhydrous aluminum chloride (optional, can improve yield)[9]
- Diethyl ether
- Saturated potassium hydroxide solution in ethanol
- Anhydrous magnesium sulfate
- Distilled water

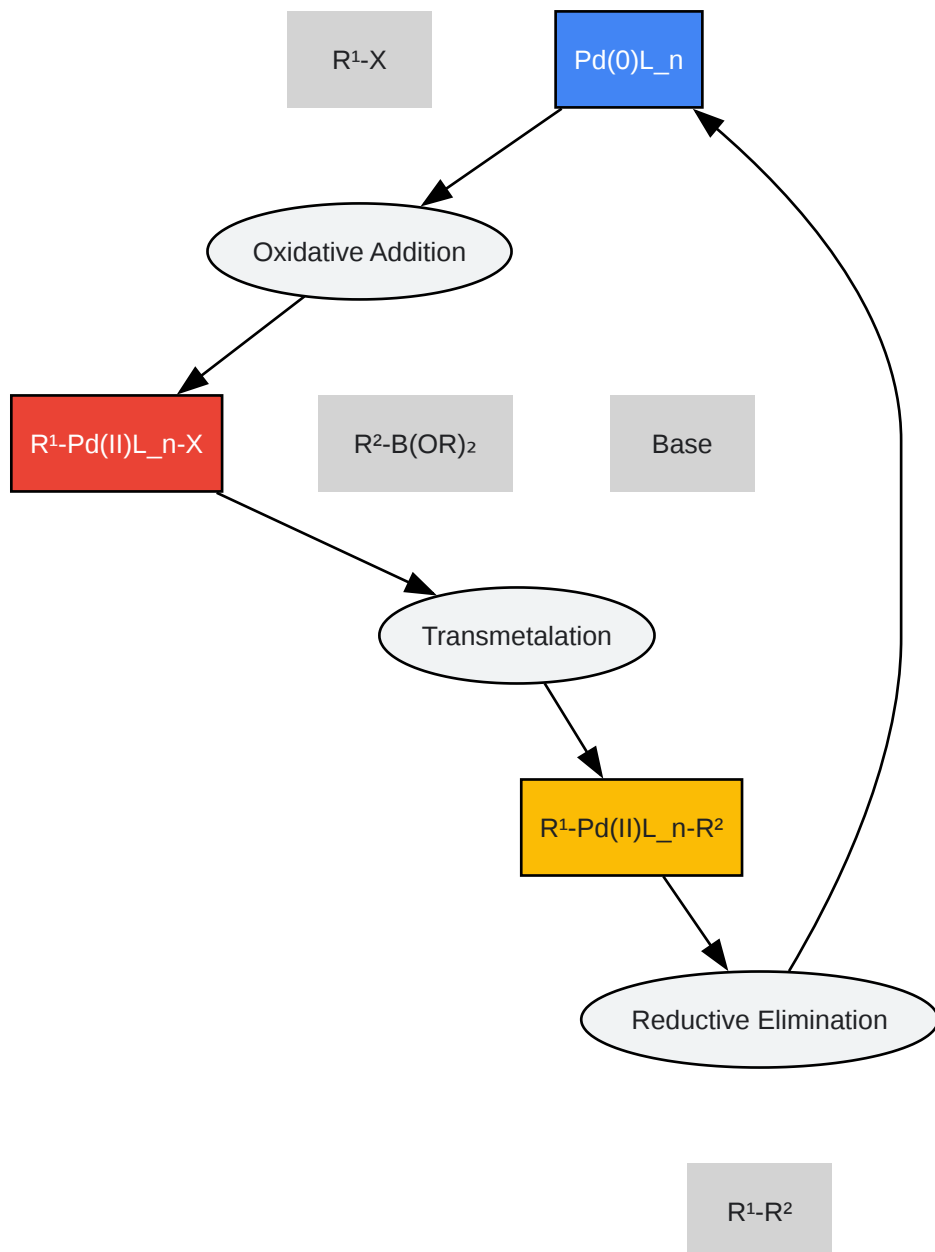
Procedure:

- Cool acetone in an ice/salt bath.
- Slowly introduce the acid catalyst (e.g., bubble gaseous hydrogen chloride through the acetone) while maintaining a low temperature.[9] Small amounts of a Lewis acid like anhydrous aluminum chloride can be added to increase the yield of phorone.[9]
- Allow the reaction mixture to stand at room temperature for an extended period (e.g., three weeks), monitoring the reaction progress by gas chromatography.[9]
- Upon completion, add diethyl ether to the reaction mixture.
- Neutralize the acid by treating the ethereal solution with a saturated solution of potassium hydroxide in absolute ethanol until no more salt precipitates.[9]
- Wash the ethereal solution multiple times with distilled water.[9]
- Dry the organic layer over anhydrous magnesium sulfate.[9]
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude phorone by recrystallization from ethanol or ether.[1]

## Synthesis and Purification of Diisopropylidene Acetone



## Catalytic Cycle of the Suzuki-Miyaura Cross-Coupling Reaction



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